

A Comparative Study: Disperse Yellow 86 vs. C.I. Disperse Yellow 54

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Compound of Interest

Compound Name: *Disperse Yellow 86*

Cat. No.: *B15553459*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of two commercially significant disperse dyes, **Disperse Yellow 86** and C.I. Disperse Yellow 54. The information presented herein is curated to assist researchers and scientists in making informed decisions for their specific applications, particularly in the context of materials science and textile chemistry.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of these dyes is crucial for predicting their behavior in various applications. The following table summarizes the key characteristics of **Disperse Yellow 86** and C.I. Disperse Yellow 54.

Property	Disperse Yellow 86	C.I. Disperse Yellow 54
C.I. Name	Disperse Yellow 86	Disperse Yellow 54
C.I. Number	10353	47020
Chemical Class	Nitrodiphenylamine[1]	Quinophthalone[2]
CAS Number	12223-97-1[1]	12223-85-7[2]
Molecular Formula	<chem>C16H19N3O5S</chem> [1]	<chem>C18H11NO3</chem> [2]
Molecular Weight	365.41 g/mol [1]	289.28 g/mol [2]
Appearance	Reddish-yellow to orange powder[1]	Yellow to brown powder[2]
Solubility	Insoluble in water	Soluble in strong sulfuric acid and pyridine (when heated); insoluble in water[2]
Melting Point	Not readily available	265 °C

Performance and Application

The primary application for both dyes is in the coloration of synthetic fibers, particularly polyester. However, their performance characteristics can differ, influencing their suitability for specific end-uses.

Disperse Yellow 86 is primarily utilized for the printing of polyester, acetate, and polyamide fibers. It is generally not recommended for dyeing processes.[1]

C.I. Disperse Yellow 54 is widely used for both dyeing and printing of polyester and other synthetic fibers.[2][3] It is known for its good level-dyeing properties and high light fastness, making it suitable for applications requiring good color durability.[4]

Comparative Fastness Properties

Color fastness is a critical performance indicator for dyes, signifying the resistance of the color to various environmental factors. The following table provides a comparison of the fastness ratings for **Disperse Yellow 86** and C.I. Disperse Yellow 54 on polyester, based on available

data. It is important to note that these values can vary depending on the dyeing process, depth of shade, and the presence of other finishing agents.

Fastness Property	Test Standard	Disperse Yellow 86	C.I. Disperse Yellow 54
Light Fastness	ISO / AATCC	7 (ISO), 6-7 (AATCC) [1]	6 (ISO), 6-7 (AATCC) [2]
Washing Fastness (Staining)	ISO / AATCC	5 (ISO), 5 (AATCC) [1]	4 (ISO), 4-5 (AATCC) [2]
Washing Fastness (Fading)	ISO / AATCC	5 (ISO), 5 (AATCC) [1]	5 (ISO), 4-5 (AATCC) [2]
Sublimation Fastness (Ironing)	ISO / AATCC	3 (ISO), 3 (AATCC) [1]	4 (ISO), 4-5 (AATCC) [2]
Perspiration Fastness (Staining)	ISO / AATCC	5 (ISO), 5 (AATCC) [1]	5 (ISO), 5 (AATCC) [2]
Perspiration Fastness (Fading)	ISO / AATCC	5 (ISO), 5 (AATCC) [1]	5 (ISO), 5 (AATCC) [2]

Note: Fastness is typically rated on a scale of 1 to 5 for washing, perspiration, and sublimation (with 5 being the best), and on a scale of 1 to 8 for light fastness (with 8 being the best).

Experimental Protocols

The following are detailed methodologies for the key fastness tests cited in this guide, based on internationally recognized standards.

Light Fastness Testing (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (xenon arc lamp).

Apparatus:

- Xenon arc lamp apparatus

- Blue wool standards (Reference 1-8)
- Grey scale for assessing change in color (ISO 105-A02)
- Specimen holders

Procedure:

- A specimen of the dyed textile is mounted on a holder alongside a set of blue wool standards.
- The specimens and standards are exposed to the light from the xenon arc lamp under controlled conditions of temperature, humidity, and irradiance.
- Exposure is continued until a specified degree of fading is observed on the test specimen or the blue wool standards.
- The light fastness of the specimen is assessed by comparing the change in its color with that of the blue wool standards that have been exposed simultaneously. The rating corresponds to the number of the blue wool standard that exhibits a similar degree of fading.

Washing Fastness Testing (ISO 105-C06)

This method is intended for determining the resistance of the color of textiles to domestic and commercial laundering procedures.

Apparatus:

- Washing fastness tester (e.g., Launder-Ometer)
- Stainless steel balls (for mechanical action)
- Multifibre adjacent fabric (containing strips of common fibers like acetate, cotton, nylon, polyester, acrylic, and wool)
- Grey scale for assessing change in color and staining (ISO 105-A02 and ISO 105-A03)
- Standard ECE phosphate reference detergent

Procedure:

- A specimen of the dyed textile (40 mm x 100 mm) is stitched together with a piece of multifibre adjacent fabric of the same dimensions.
- The composite specimen is placed in a stainless steel container with a specified volume of detergent solution and a set number of stainless steel balls.
- The container is placed in the washing fastness tester and agitated for a specified time (e.g., 30 minutes) at a specific temperature (e.g., 60°C).
- After the washing cycle, the specimen is rinsed thoroughly and dried.
- The change in color of the dyed specimen is assessed using the grey scale for color change.
- The degree of staining on each fiber of the multifibre adjacent fabric is assessed using the grey scale for staining.

Sublimation Fastness Testing (ISO 105-P01)

This method is used to determine the resistance of the color of textiles to the action of dry heat, as in sublimation during storage or processing.

Apparatus:

- Heat press or a suitable heating device capable of maintaining a constant temperature.
- Undyed polyester fabric.
- Grey scale for assessing staining (ISO 105-A03).

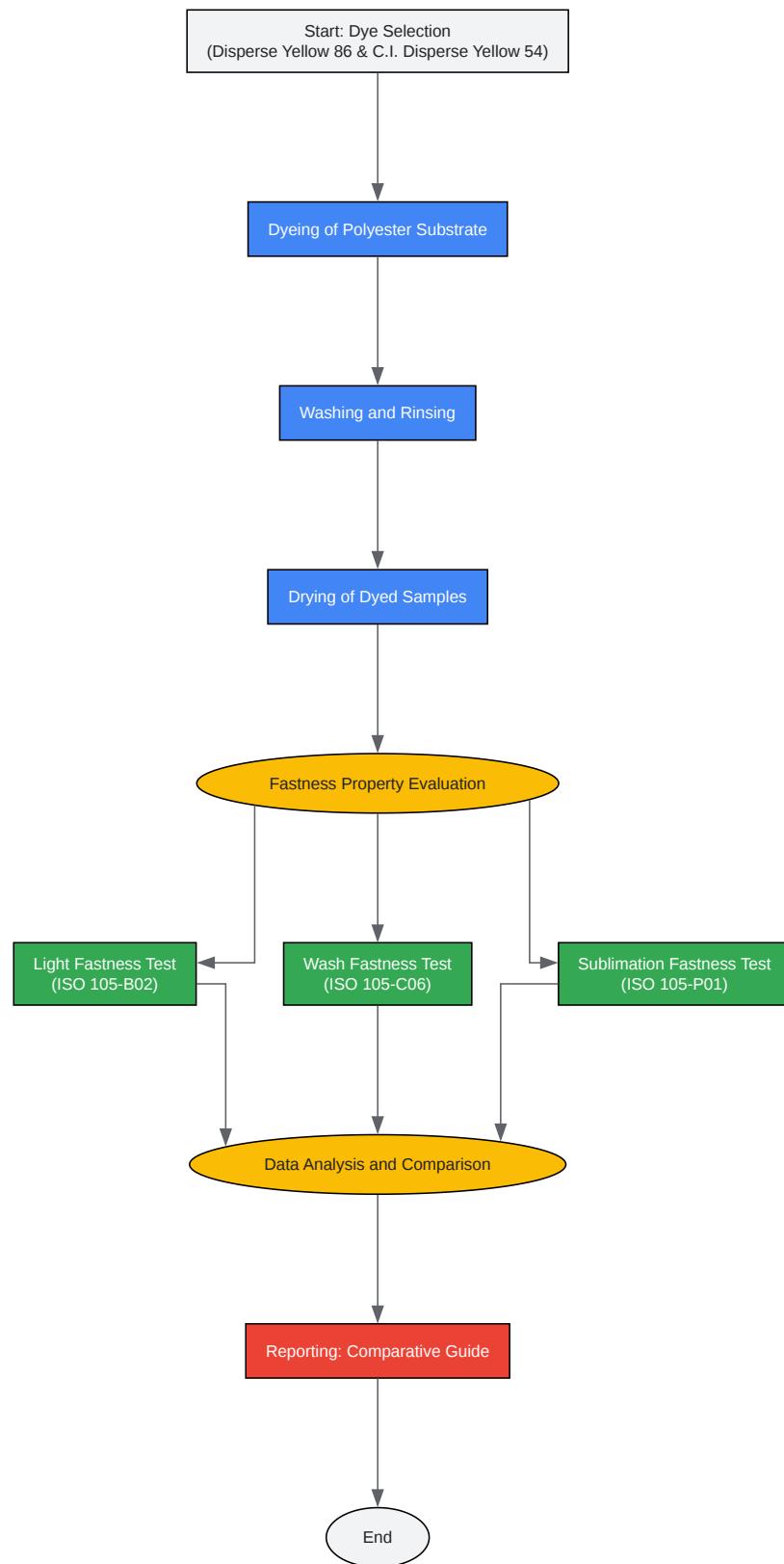
Procedure:

- A specimen of the dyed textile is placed between two pieces of undyed polyester fabric.
- The composite sample is placed in the heating device and subjected to a specified temperature (e.g., 180°C, 200°C, or 210°C) and pressure for a set time (e.g., 30 seconds).
- After heating, the sample is removed and allowed to cool.

- The change in color of the original specimen and the degree of staining on the undyed polyester fabrics are assessed using the appropriate grey scales.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the comparative evaluation of disperse dyes.



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Caption: Experimental workflow for the comparative evaluation of disperse dyes.

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